

oxolinic acid solubility parameters Hildebrand approach

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Compound Focus: Oxolinic Acid

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Solubility Parameters and Maxima

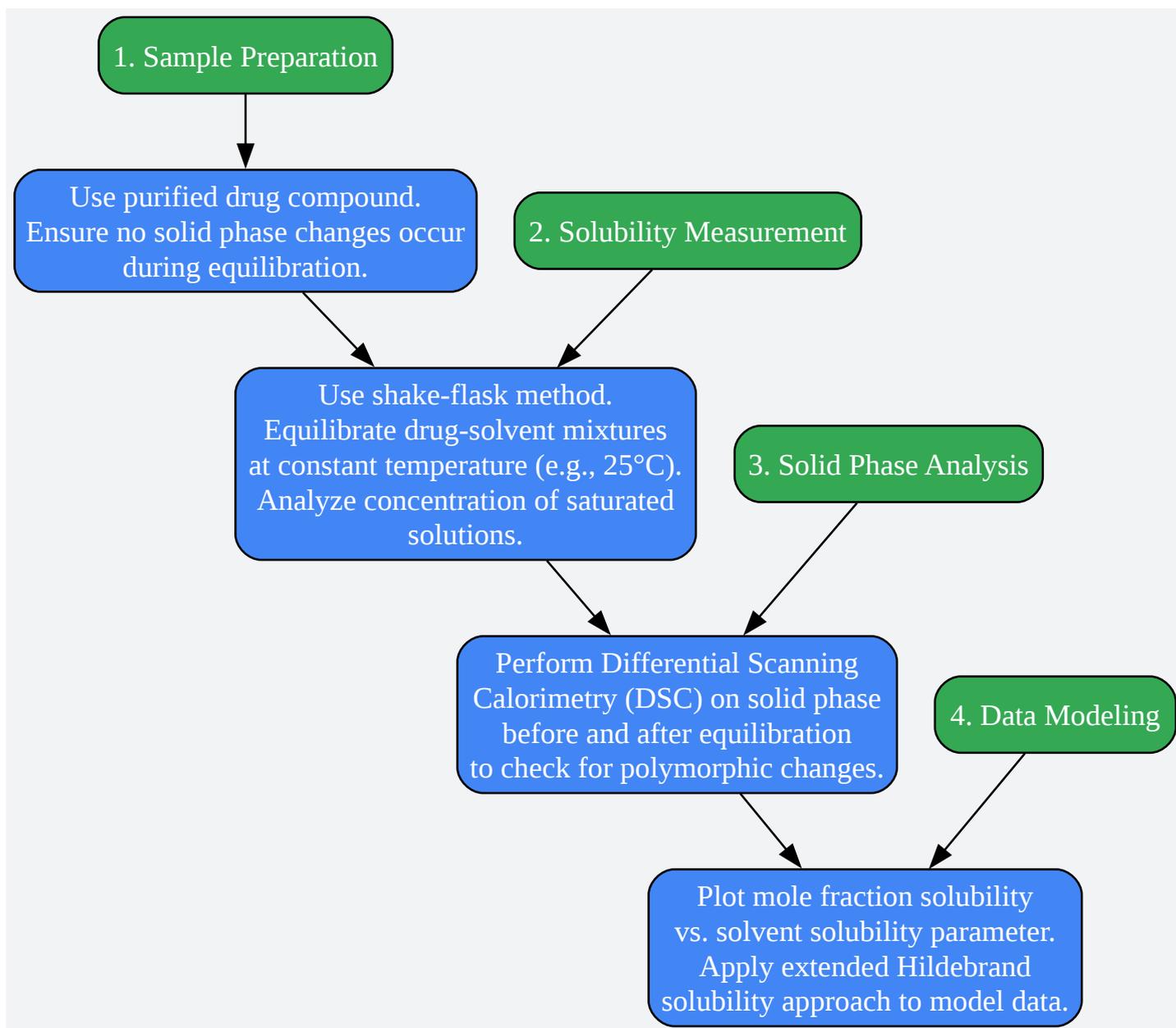
The table below summarizes the key experimental data for **oxolinic acid**, which exhibits the unique property of having two distinct solubility maxima in different mixed solvents at 25°C [1].

Solvent System	Solubility Parameter at Maximum (δ_1 , MPa ^{1/2})	Solvent Composition at Maximum	Observed Phenomenon
Ethanol-Water	30.78 MPa ^{1/2}	80% v/v ethanol	Single solubility peak
Ethanol-Ethyl Acetate	20.90 MPa ^{1/2}	30% v/v ethanol	Single solubility peak
Both systems	Two unique δ values	Two unique compositions	Multiple (Double) Solubility Maxima

A plot of the mole fraction solubility of **oxolinic acid** against the solubility parameter (δ) of the solvent mixture reveals two clear peaks. This behavior, where a drug exhibits more than one solubility maximum, is referred to as the "**chameleonic effect**" [1].

Experimental Protocols and Methodologies

The following workflow outlines the general process for determining drug solubility parameters, based on the methodologies cited in the research.



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Experimental workflow for determining drug solubility parameters

- **Solubility Measurement:** The solubility of **oxolinic acid** was determined using the **shake-flask method** at a constant temperature of 25°C. The drug was equilibrated with various binary solvent mixtures, and the concentration in the saturated solution was analyzed after reaching equilibrium [1].
- **Solid Phase Analysis: Differential Scanning Calorimetry (DSC)** was used to analyze the solid phase of the drug before and after the solubility experiments. The thermograms showed no significant changes, confirming that the multiple maxima were not due to polymorphic transformations or solvate formation [1].
- **Data Modeling:** The experimental data was modeled using a **new extension of the Hildebrand solubility approach**. This model successfully reproduced the two observed solubility peaks and was also validated against data from other drugs showing similar behavior [1].

The Extended Hildebrand Approach

The standard Hildebrand-Scatchard equation for regular solutions often fails to accurately predict solubility in complex, hydrogen-bonded systems like mixed solvents [1].

The proposed extension incorporates the "**chameleonic effect**", where the solute's behavior changes based on the solvent environment. The model was found to provide a more accurate correlation for **oxolinic acid's** solubility profile in the studied solvent systems compared to other available models [1].

Fundamental Physicochemical Properties

The table below lists key properties of **oxolinic acid** that influence its solubility behavior [2] [3].

Property	Value	Conditions / Notes
Molecular Formula	C ₁₃ H ₁₁ NO ₅	[3]
Melting Point	315 °C	[3]
pKa	6.3	At 25°C [3]
Intrinsic Solubility in Water	3.2 mg/L	At 20°C, pH 7 [3]
Log P	1.67	Octanol-water partition coefficient [3]

Property	Value	Conditions / Notes
Enthalpy of Fusion (ΔH_{fus})	40.9 kJ·mol ⁻¹	Determined by DSC [2]

Implications for Pharmaceutical Research

The phenomenon of multiple solubility maxima and the model developed to describe it have significant practical applications:

- **Efficient Formulation Development:** Understanding this behavior allows scientists to identify optimal solvent compositions that maximize drug solubility, which is crucial for designing effective liquid dosage forms like oral solutions or injections [1].
- **Reduced Experimental Workload:** The extended Hildebrand approach enables accurate prediction of solubility profiles across different temperatures and solvent ratios using a limited set of experimental data. This saves significant time and resources during pre-formulation studies [4].

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